

3'-Deoxy-3'-fluoro-xylocytidine chemical structure and properties

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Compound of Interest

Compound Name: 3'-Deoxy-3'-fluoro-xylocytidine

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3'-Deoxy-3'-fluoro-xylocytidine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

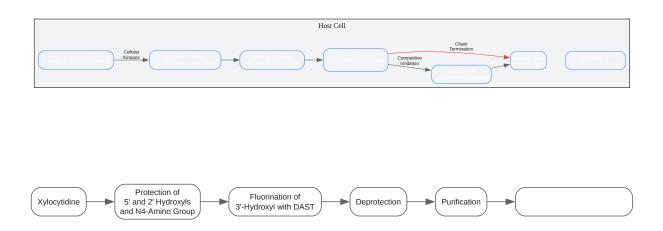
This document provides a comprehensive technical overview of the chemical structure, properties, and potential biological activities of the nucleoside analog, 3'-Deoxy-3'-fluoro-xylocytidine. The information is curated for professionals in the fields of medicinal chemistry, virology, and oncology.

Chemical Structure and Properties

3'-Deoxy-3'-fluoro-xylocytidine is a synthetic pyrimidine nucleoside analog. Its structure is characterized by a cytosine base attached to a β -D-xylofuranose sugar moiety. The key modifications to the sugar ring are the replacement of the hydroxyl group at the 3' position with a fluorine atom. The "xylo" configuration indicates that the substituents at the 2' and 3' positions of the furanose ring are on the same face of the ring.

Chemical Structure:





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